

# Application of VAN GEL B in Ceramic Slurry Stabilization: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: VAN GEL B

CAS No.: 12199-37-0

Cat. No.: B1172063

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **VAN GEL B**, a magnesium aluminum silicate, as a stabilizing agent in ceramic slurries. **VAN GEL B** is a highly purified, water-washed smectite clay that enhances the rheological properties and stability of aqueous ceramic suspensions.[1][2] Its cost-effectiveness makes it a suitable choice for applications where fired color is not a critical parameter.[3][4]

## Introduction to VAN GEL B in Ceramic Applications

**VAN GEL B** is utilized in ceramic bodies and glazes to suspend particles, prevent hard settling, and control viscosity.[1][5] By forming a thixotropic gel structure at low concentrations, it imparts shear-thinning characteristics to the slurry, allowing for ease of pumping and application while ensuring stability during storage and drying.[1] It is also known to improve the green strength of ceramic bodies.[3]

## Mechanism of Stabilization

The stabilizing effect of **VAN GEL B** in an aqueous medium is attributed to the formation of a colloidal "house of cards" structure.[1] **VAN GEL B** consists of individual platelets that, upon proper hydration, delaminate and disperse. The faces of these platelets carry a negative charge, while the edges have a slight positive charge. This charge distribution leads to an electrostatic attraction between the edges and faces of adjacent platelets, forming a three-dimensional network that entraps solid particles and prevents their sedimentation.[1] This structure is responsible for the desirable pseudoplastic and thixotropic rheological properties.[5]

#### Stabilization Mechanism of **VAN GEL B**.

## Quantitative Data

The following table summarizes the typical properties of **VAN GEL B** and its effect on the viscosity of an aqueous dispersion. The viscosity of a ceramic slurry will be dependent on the specific formulation, including the type and concentration of ceramic powders and other additives.

Property	Value
Physical Appearance	Off-white to white granules or flakes
Composition	Magnesium Aluminum Silicate
Density	2.6 g/cm <sup>3</sup>
pH (4% dispersion)	8.5 - 9.5
Moisture Content	8% maximum
Viscosity (4% dispersion in water)	300 - 900 cps

## Experimental Protocols

### Preparation of a Ceramic Slurry with **VAN GEL B**

This protocol describes the preparation of a lab-scale batch of a ceramic slurry to evaluate the effect of **VAN GEL B**.

Materials and Equipment:

- Ceramic powder (e.g., alumina, zirconia, etc.)
- **VAN GEL B**
- Deionized water
- High-shear mixer (e.g., rotor-stator homogenizer)
- Beaker
- Weighing balance

Procedure:

- Weigh the required amount of deionized water into a beaker.
- While stirring the water at low speed, slowly add the pre-weighed **VAN GEL B** to create a vortex.
- Increase the mixer speed to high shear and mix until the **VAN GEL B** is fully hydrated. This is typically indicated by the absence of undispersed particles and a smooth, uniform consistency. A Hegman fineness of 7 is a common target for dispersion quality.[6]
- Reduce the mixer speed and slowly add the ceramic powder to the hydrated **VAN GEL B** dispersion.
- Once all the ceramic powder is added, increase the mixer speed to ensure a homogeneous suspension.
- Continue mixing for a predetermined time (e.g., 30 minutes) to ensure thorough dispersion.
- Allow the slurry to rest for a specified period (e.g., 24 hours) before characterization to ensure full hydration and stabilization.

## Characterization of the Ceramic Slurry

### 4.2.1. Rheological Measurements

Equipment:

- Rotational viscometer or rheometer with appropriate geometry (e.g., concentric cylinders or parallel plates)

Procedure:

- Calibrate the viscometer/rheometer according to the manufacturer's instructions.
- Place a sufficient amount of the prepared ceramic slurry into the measurement cup.
- Allow the sample to equilibrate to the desired temperature (e.g., 25°C).
- Perform a viscosity measurement over a range of shear rates (e.g., 0.1 to 100 s<sup>-1</sup>) to characterize the shear-thinning behavior.
- To determine the thixotropic nature, perform a loop test by ramping the shear rate up and then down and observing any hysteresis loop.
- Measure the yield stress of the slurry using an appropriate method, such as a stress-sweep experiment.

#### 4.2.2. Stability Assessment (Sedimentation Test)

Equipment:

- Graduated cylinders with stoppers
- Ruler or caliper

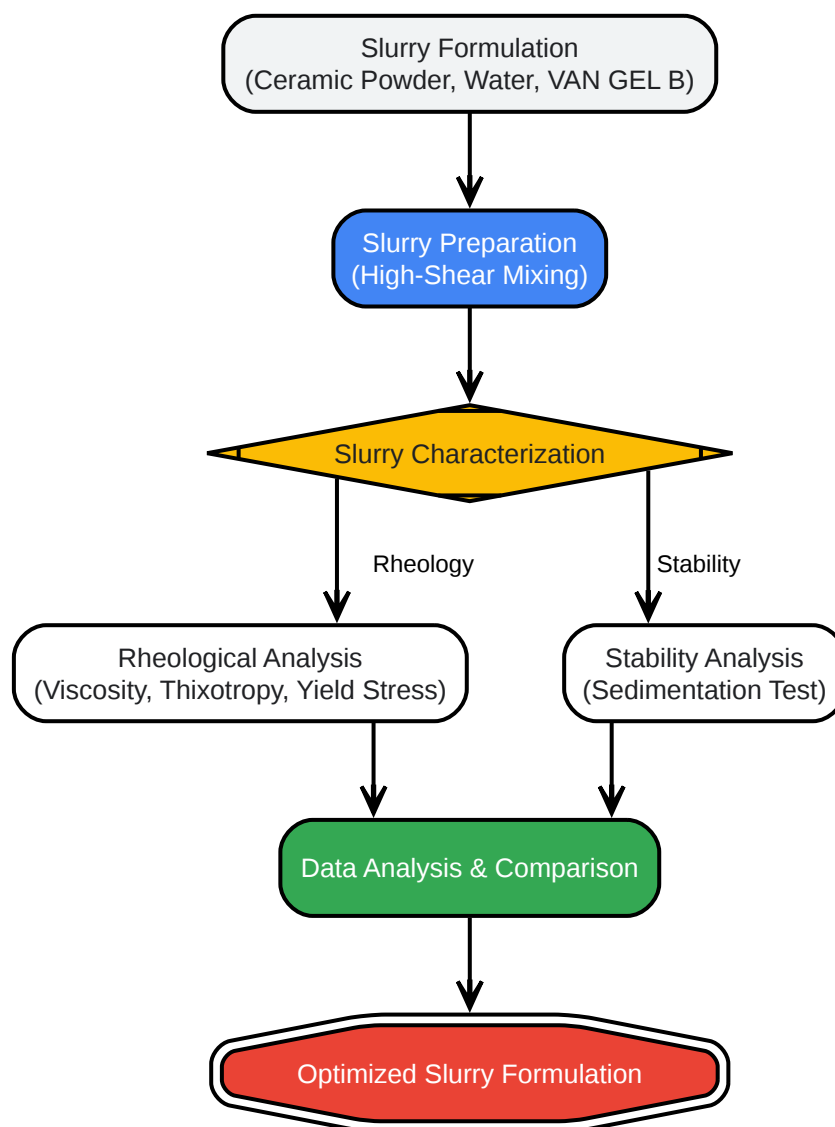
Procedure:

- Thoroughly mix the prepared ceramic slurry to ensure homogeneity.
- Pour a fixed volume (e.g., 100 mL) of the slurry into a graduated cylinder.
- Seal the cylinder and store it in a vibration-free environment at a constant temperature.
- At regular intervals (e.g., 1, 2, 4, 8, 24, and 48 hours), measure the height of the clear supernatant layer that forms at the top of the slurry.

- Also, measure the total height of the slurry.
- Calculate the sedimentation percentage as:  $(\text{Height of supernatant} / \text{Total height of slurry}) \times 100\%$ .
- Compare the sedimentation percentage of slurries with different concentrations of **VAN GEL B** to a control slurry without any stabilizer.

## Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the performance of **VAN GEL B** in a ceramic slurry.



[Click to download full resolution via product page](#)

Workflow for **VAN GEL B** Evaluation.

## Synergistic Effects with Other Additives

**VAN GEL B** can be used in conjunction with other common ceramic slurry additives, such as organic thickeners like carboxymethyl cellulose (CMC) or xanthan gum.[2] These combinations can provide synergistic effects, leading to enhanced stability and fine-tuned rheological properties that may not be achievable with a single component.[1] It is also compatible with most anionic and nonionic additives.[1]

## Conclusion

**VAN GEL B** is an effective and economical additive for the stabilization of ceramic slurries. Through the formation of a thixotropic "house of cards" structure, it provides excellent suspension of ceramic particles, preventing settling and ensuring uniform consistency. By following the detailed protocols for preparation and characterization outlined in this document, researchers can effectively evaluate and optimize the use of **VAN GEL B** in their specific ceramic formulations to achieve desired rheological properties and long-term stability.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. vanderbiltminerals.com \[vanderbiltminerals.com\]](#)
- [2. vanderbiltminerals.com \[vanderbiltminerals.com\]](#)
- [3. vanderbiltminerals.com \[vanderbiltminerals.com\]](#)
- [4. vanderbiltminerals.com \[vanderbiltminerals.com\]](#)
- [5. parfusale.se \[parfusale.se\]](#)
- [6. vanderbiltminerals.com \[vanderbiltminerals.com\]](#)

- To cite this document: BenchChem. [Application of VAN GEL B in Ceramic Slurry Stabilization: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1172063/docs#application-of-van-gel-b-in-ceramic-slurry-stabilization-application-notes-and-protocols>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)